

Comparative Analytical Guide: 2-Formyl-4-nitrophenylboronic Acid Pinacol Ester

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Compound of Interest

Compound Name: *2-Formyl-4-nitrophenylboronic acid pinacol ester*

CAS No.: *1351054-91-5*

Cat. No.: *B581657*

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Executive Summary

2-Formyl-4-nitrophenylboronic acid pinacol ester (CAS: 1351054-91-5) is a highly functionalized arylboronate intermediate used in the synthesis of complex heterocycles and biaryls via Suzuki-Miyaura coupling.^{[1][2]}

Unlike its free boronic acid counterpart, this pinacol ester (Bpin) offers superior solubility in non-polar organic solvents and resistance to protodeboronation. However, its electron-deficient nature (due to nitro and formyl groups) makes it prone to specific degradation pathways that must be monitored via ¹H NMR.^[1]

Key Distinction: The presence of the pinacol "diagnostic singlet" at ~1.3 ppm is the primary spectroscopic handle for distinguishing the ester from the hydrolyzed acid or boroxine anhydrides.

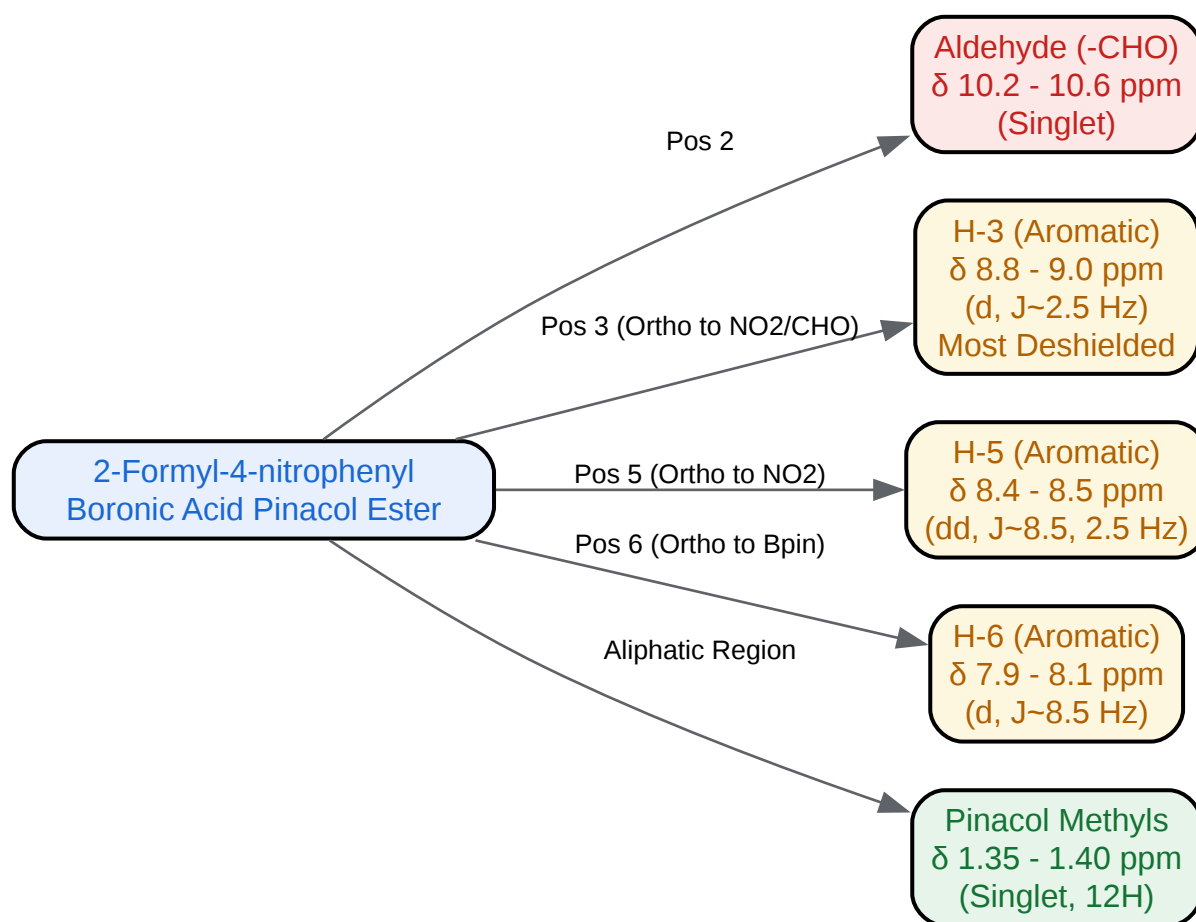
Structural & Electronic Analysis

To interpret the NMR accurately, one must understand the electronic environment affecting the protons.

- Nitro Group (-NO₂ at C4): A strong electron-withdrawing group (EWG) that significantly deshields the ortho protons (H-3 and H-5).[1]
- Formyl Group (-CHO at C2): A strong EWG that deshields the ortho proton (H-3) and provides a distinct downfield singlet (~10 ppm).[1]
- Pinacol Boronate (-Bpin at C1): Acts as a weak sigma-donor but interacts with the pi-system.[1] Its bulky nature prevents dimerization, unlike the free acid.

Visualization: Structural NMR Assignment

The following diagram maps the electronic influences to the predicted chemical shifts.



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Caption: Predicted ^1H NMR assignment based on substituent additivity rules (CDCl_3). H-3 is the most downfield aromatic signal due to the synergistic deshielding of the flanking Nitro and Formyl groups.

Comparative Performance Analysis

The following table compares the Pinacol Ester against its primary alternatives: the Free Boronic Acid and MIDA Boronate.

Feature	Pinacol Ester (Bpin)	Free Boronic Acid ($-\text{B}(\text{OH})_2$)	MIDA Boronate
^1H NMR Clarity	High. Sharp methyl singlet (12H) confirms identity. ^[1]	Low. Broad OH peaks; often complicates aromatic region due to boroxine formation.	Medium. Distinct methylene doublets, but complex solubility.
Solubility (CDCl_3)	Excellent. Standard solvent for QC. ^[1]	Poor. Often requires $\text{DMSO}-d_6$ or CD_3OD . ^[1]	Poor. Requires $\text{DMSO}-d_6$ or $\text{MeCN}-d_3$.
Stability (Silica)	High. Can be purified by flash chromatography. ^[1]	Low. Streaks on silica; often degrades.	High. Stable, but requires polar eluents.
Reactivity	Ready for Suzuki coupling. ^[3]	Prone to protodeboronation (loss of Boron). ^[1]	Slow release; requires hydrolysis step.
Atom Economy	Lower (Loss of pinacol = C_6H_{12}). ^[1]	Higher (Loss of water). ^[1]	Lowest (Loss of MIDA ligand). ^[1]

Critical Insight: For the 2-formyl-4-nitro substitution pattern, the Free Boronic Acid is notoriously unstable.^[1] The electron-withdrawing nitro group facilitates hydrolytic cleavage of the C-B bond (protodeboronation), especially under basic conditions. The Pinacol Ester mitigates this by sterically protecting the boron atom.

Detailed ^1H NMR Interpretation (CDCl_3)

A. The Diagnostic Region (0.0 – 2.0 ppm)[1]

- Signal: Sharp Singlet (~1.38 ppm).[1]
- Integration: 12 Protons.
- Interpretation: This is the "Pinacol Fingerprint."
 - QC Check: If you see multiple singlets here (e.g., at 1.25 and 1.38), your sample contains free pinacol (degradation product) or has undergone transesterification.[1]
 - Quantification: Use this peak against an internal standard (e.g., 1,3,5-trimethoxybenzene) to determine purity.[1]

B. The Aromatic Region (7.5 – 9.0 ppm)

Due to the strong electron-withdrawing nature of both -NO₂ and -CHO, all aromatic protons are shifted downfield relative to benzene (7.26 ppm).[1]

- H-3 (~8.85 ppm, d, J ≈ 2.5 Hz):
 - Located between the Nitro and Formyl groups.
 - Appears as a doublet due to meta-coupling with H-5.[1]
 - Note: This proton is extremely acidic for an aromatic proton.
- H-5 (~8.45 ppm, dd, J ≈ 8.5, 2.5 Hz):
 - Ortho to the Nitro group.
 - Appears as a doublet of doublets (ortho-coupling to H-6, meta-coupling to H-3).
- H-6 (~8.05 ppm, d, J ≈ 8.5 Hz):
 - Ortho to the Boronate.
 - Usually the most upfield of the three aromatic protons, but still deshielded compared to unsubstituted phenyl rings.

C. The Aldehyde Region (10.0 – 11.0 ppm)[1]

- Signal: Singlet (~10.4 ppm).[1]
- Interpretation: Confirms the integrity of the formyl group.
 - Instability Flag: If this peak diminishes and a broad singlet appears ~10-12 ppm (COOH), the aldehyde has oxidized to the carboxylic acid (2-carboxy-4-nitrophenylboronate).[1]

Experimental Protocol: Hydrolytic Stability QC

Because electron-deficient boronates are susceptible to hydrolysis, this protocol validates the reagent quality before use in expensive coupling reactions.

Objective: Determine the ratio of Intact Ester vs. Hydrolyzed Acid/Free Pinacol.

Materials:

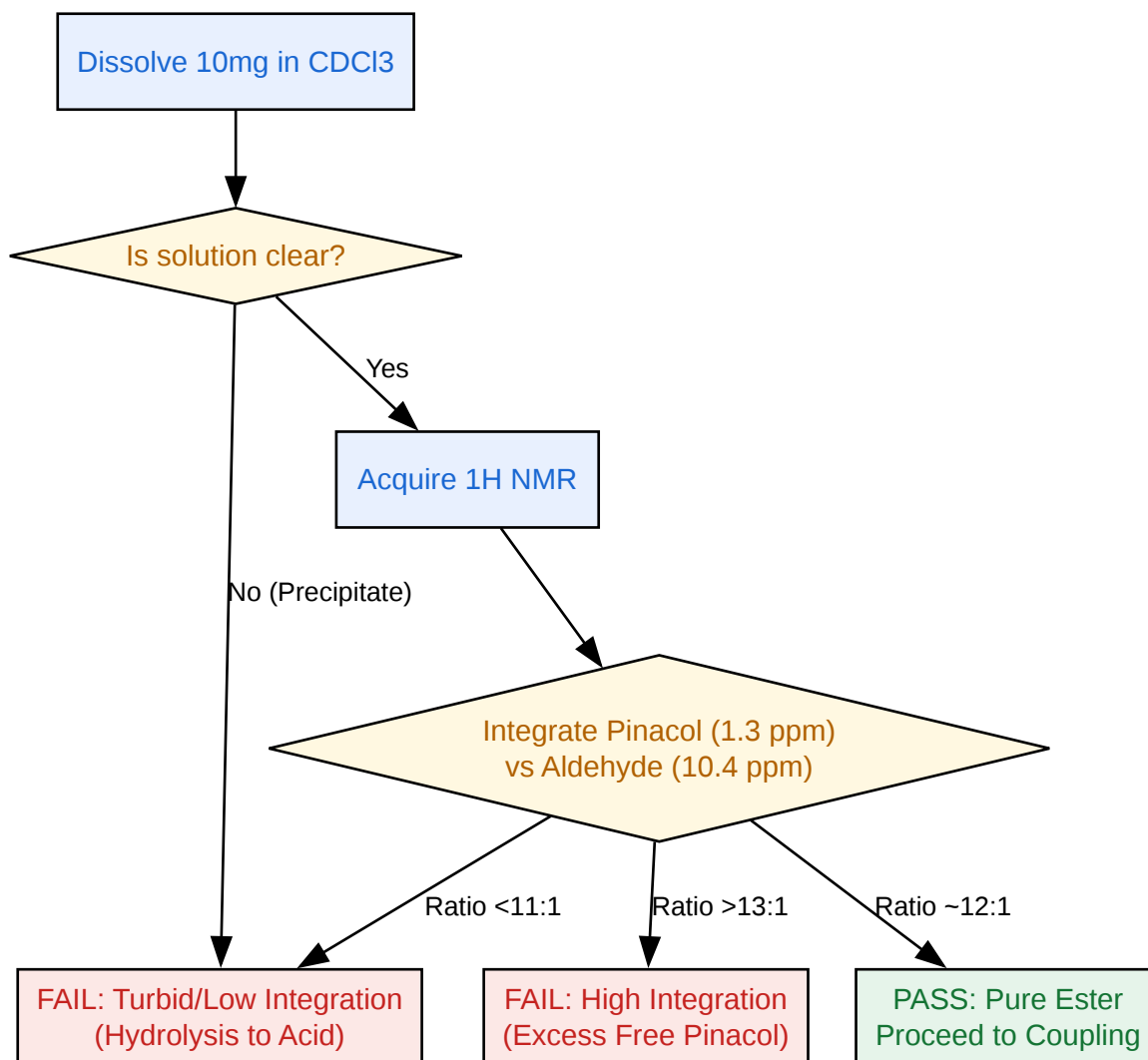
- Sample: 10 mg of **2-Formyl-4-nitrophenylboronic acid pinacol ester**.
- Solvent: CDCl_3 (0.6 mL).[1] Note: Do not use DMSO-d_6 initially, as it can solubilize boronic acid impurities that would otherwise precipitate, complicating the analysis.[1]

Workflow:

- Dissolution: Dissolve the sample in CDCl_3 . The solution should be clear. Turbidity suggests hydrolysis (free boronic acids are insoluble in chloroform).[1]
- Acquisition: Run a standard ^1H NMR (16 scans).
- Integration Analysis:
 - Set the Aldehyde proton (^1H) to an integral of 1.00.[4]
 - Integrate the Pinacol region (1.2 – 1.4 ppm).
 - Pass Criteria: Pinacol integral = 12.0 ± 0.5 .[5]
 - Fail Criteria:

- Pinacol integral > 13.0 (Indicates excess free pinacol).[1]
- Pinacol integral < 11.0 (Indicates partial hydrolysis or boroxine formation).[1]

Visualization: QC Decision Tree



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Caption: Quality Control decision matrix for validating boronic ester integrity prior to synthesis.

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